

A Technical Guide to High-Purity Megestrol Acetate-d3 for Research Applications

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Compound of Interest

Compound Name: Megestrol Acetate-d3

Cat. No.: B562927

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on high-purity **Megestrol Acetate-d3**, a deuterated analog of Megestrol Acetate. This guide is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this stable isotope-labeled compound for analytical and research purposes.

Commercial Suppliers of High-Purity Megestrol Acetate-d3

A critical aspect of research is the quality and reliability of starting materials. Several reputable suppliers offer high-purity **Megestrol Acetate-d3**. The following table summarizes key information from prominent commercial vendors. Purity and isotopic enrichment are critical parameters for applications such as internal standards in quantitative mass spectrometry. While specific batch data may vary, this table provides an overview of available products.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Purity	Additional Information
LGC Standards	Megestrol Acetate-D3	TRC-M208052	162462-72-8	$C_{24}H_{29}D_3O_4$	High-quality certified reference material. [1]	Certificate of Analysis available.
MedChem Express	Megestrol acetate-d3	HY-13676S	162462-72-8	$C_{24}H_{29}D_3O_4$	98.59% [2]	For research use only. [3]
BOC Sciences	Megestrol and Impurities	-	-	-	> 95% [4] [5]	-
Veeprho	Megestrol Acetate-D3	DVE00898	N/A	$C_{24}H_{29}D_3O_4$	High-quality reference standard. [6] [7]	Utilized as an internal standard in analytical and pharmacokinetic research. [6]
Pharmaffiliates	Megestrol Acetate-d3	-	162462-72-8	$C_{24}H_{29}D_3O_4$	High purity.	Orally active progestogen.

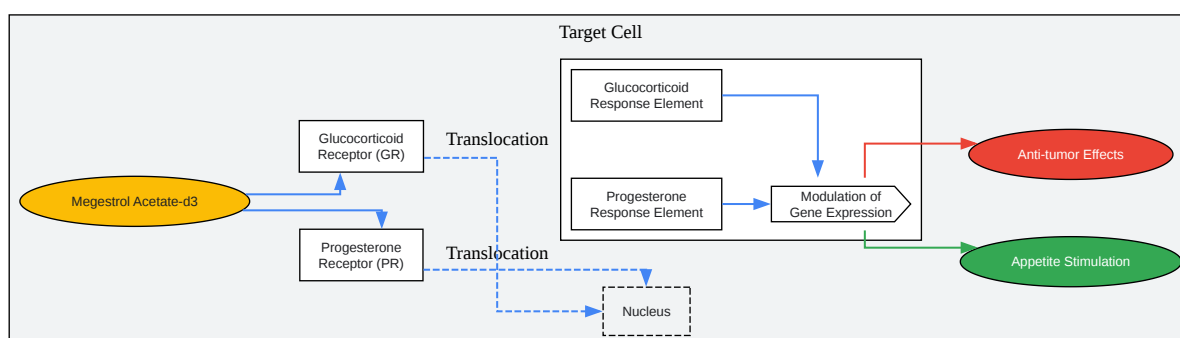
Note: Purity and other specifications are subject to batch-to-batch variability. Please refer to the supplier's Certificate of Analysis for the most accurate and up-to-date information.

Mechanism of Action of Megestrol Acetate

Megestrol acetate is a synthetic progestin, a derivative of progesterone.[8] Its mechanism of action is primarily mediated through its interaction with steroid hormone receptors, namely the progesterone receptor (PR) and the glucocorticoid receptor (GR).[8][9]

- **Progesterone Receptor Agonism:** As a potent progestin, megestrol acetate binds to and activates the progesterone receptor. This interaction is responsible for its antineoplastic effects in hormone-sensitive cancers like breast and endometrial cancer.[9][10] By activating PR, it can modulate the expression of genes involved in cell proliferation and differentiation, leading to an antiestrogenic effect in the endometrium.[11]
- **Glucocorticoid Receptor Agonism:** Megestrol acetate also exhibits glucocorticoid activity by binding to the glucocorticoid receptor.[8][9][11] This interaction is thought to contribute significantly to its appetite-stimulating effects, which are beneficial in the treatment of cachexia (wasting syndrome) in patients with cancer or AIDS.[8][9] The exact downstream signaling cascade for appetite stimulation is not fully elucidated but is believed to involve the modulation of neuropeptides and cytokines that regulate hunger and metabolism.[9][12]

The dual agonism of megestrol acetate on both PR and GR underlies its therapeutic applications in both oncology and supportive care.



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Mechanism of Action of Megestrol Acetate.

Experimental Protocols: Quantification of Megestrol Acetate in Biological Matrices

High-purity **Megestrol Acetate-d3** is an ideal internal standard for the quantification of megestrol acetate in biological samples (e.g., plasma, serum) by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is the gold standard in quantitative bioanalysis as it corrects for variations in sample preparation and instrument response.[\[13\]](#)

Below is a detailed, generalized protocol for the determination of megestrol acetate in human plasma using **Megestrol Acetate-d3** as an internal standard. This protocol is based on established methods for megestrol acetate analysis.[\[13\]](#)[\[14\]](#)

3.1. Materials and Reagents

- Megestrol Acetate (analytical standard)
- **Megestrol Acetate-d3** (internal standard)
- Human plasma (blank)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ammonium formate
- Formic acid
- Methyl-tert-butyl-ether (MTBE)
- Water (deionized, 18 MΩ·cm)

3.2. Preparation of Stock and Working Solutions

- Primary Stock Solutions: Prepare individual stock solutions of megestrol acetate and **Megestrol Acetate-d3** in methanol at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions of megestrol acetate by serial dilution of the stock solution with methanol to cover the desired calibration range (e.g., 1-2000 ng/mL).[\[13\]](#)[\[14\]](#)
- Internal Standard Working Solution: Prepare a working solution of **Megestrol Acetate-d3** in methanol at a suitable concentration (e.g., 100 ng/mL).

3.3. Sample Preparation (Liquid-Liquid Extraction)

- To 100 µL of plasma sample (calibration standard, quality control, or unknown), add 25 µL of the internal standard working solution (**Megestrol Acetate-d3**).
- Vortex mix for 30 seconds.
- Add 1 mL of methyl-tert-butyl-ether (MTBE).
- Vortex mix for 5 minutes.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the upper organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex mix and transfer to an autosampler vial for LC-MS/MS analysis.

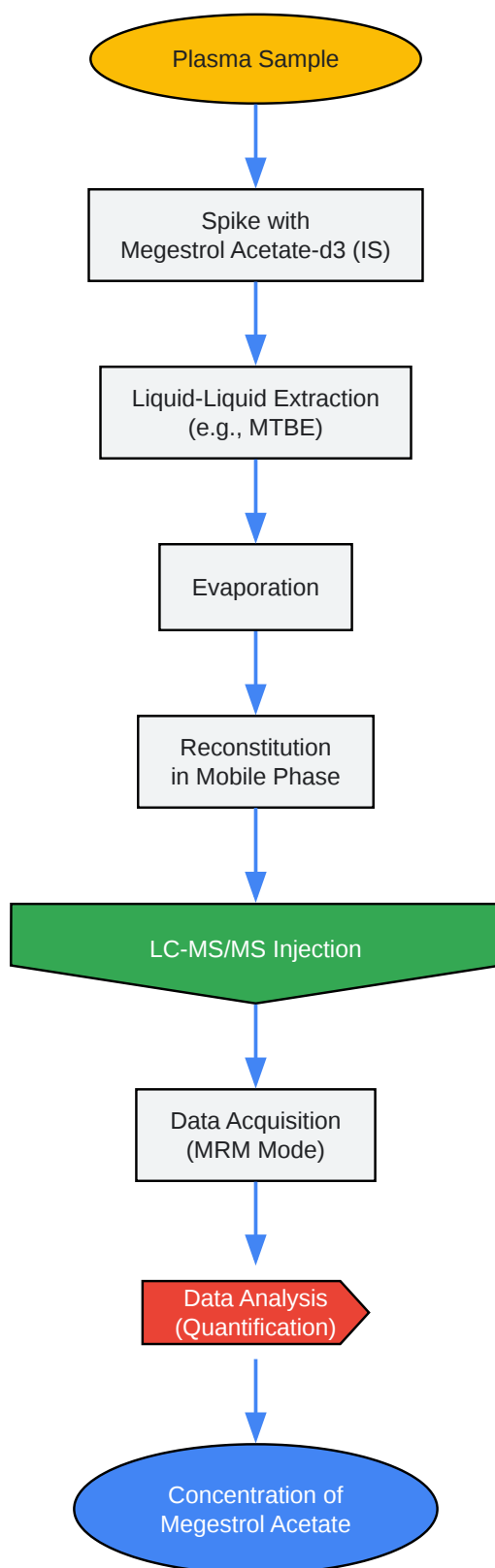
3.4. LC-MS/MS Conditions

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., YMC Hydrosphere C18, 50 x 2.0 mm, 3 µm) is suitable for separation.[\[13\]](#)[\[14\]](#)

- Mobile Phase: An isocratic mobile phase consisting of 10 mM ammonium formate buffer (pH 5.0 with formic acid) and methanol (e.g., 40:60 v/v).[\[13\]](#)[\[14\]](#)
- Flow Rate: 0.4 mL/min.[\[13\]](#)[\[14\]](#)
- Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Megestrol Acetate: m/z 385.5 \rightarrow 267.1[\[13\]](#)[\[14\]](#)
 - **Megestrol Acetate-d3**: m/z 388.5 \rightarrow 267.1 (or other appropriate product ion).
 - Instrument Parameters: Optimize ion source parameters (e.g., capillary voltage, source temperature, gas flows) and collision energy for maximum signal intensity.

3.5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of megestrol acetate to **Megestrol Acetate-d3** against the concentration of the calibration standards.
- Perform a weighted linear regression (e.g., $1/x^2$) to fit the calibration curve.
- Determine the concentration of megestrol acetate in the unknown samples by interpolating their peak area ratios from the calibration curve.



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LC-MS/MS Quantification Workflow.

Conclusion

High-purity **Megestrol Acetate-d3** is an indispensable tool for researchers and drug development professionals engaged in the quantitative analysis of megestrol acetate. Its use as an internal standard in LC-MS/MS assays ensures the accuracy and reliability of pharmacokinetic and other quantitative studies. This guide provides a foundational understanding of the commercial sources, mechanism of action, and a detailed experimental protocol for the application of **Megestrol Acetate-d3**. For specific applications, further optimization of the described methods may be necessary. Always refer to the supplier's Certificate of Analysis for detailed information on the purity and isotopic enrichment of the specific lot of **Megestrol Acetate-d3** being used.

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References

- 1. Megestrol Acetate-D3 | TRC-M208052-0.5MG | LGC Standards [lgcstandards.com]
- 2. Megestrol acetate, MedChemExpress 5 g | Buy Online | Medchem Express | Fisher Scientific [fishersci.at]
- 3. medchemexpress.com [medchemexpress.com]
- 4. bocsci.com [bocsci.com]
- 5. bocsci.com [bocsci.com]
- 6. veeprho.com [veeprho.com]
- 7. veeprho.com [veeprho.com]
- 8. Megestrol - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. What is the mechanism of Megestrol Acetate? [synapse.patsnap.com]
- 10. go.drugbank.com [go.drugbank.com]
- 11. Megestrol acetate - Wikipedia [en.wikipedia.org]
- 12. youtube.com [youtube.com]

- 13. Rapid and sensitive LC-MS/MS method for determination of megestrol acetate in human plasma: application to a human pharmacokinetic study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. khu.elsevierpure.com [khu.elsevierpure.com]
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